

A Technical Guide to 1-(3-Nitrophenylsulfonyl)piperidine: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-(3-Nitrophenylsulfonyl)piperidine

Cat. No.: B1296588

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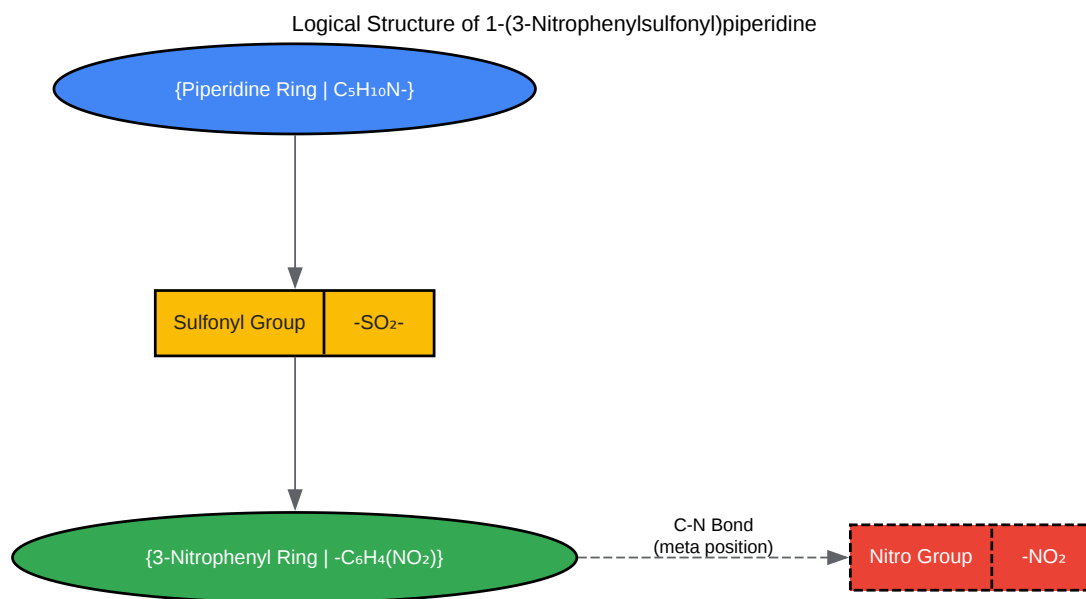
Abstract: This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key experimental protocols related to **1-(3-Nitrophenylsulfonyl)piperidine**. The document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. All quantitative data is presented in tabular format for clarity, and detailed methodologies for synthesis and characterization are described. Visual diagrams generated using Graphviz are included to illustrate the compound's structure and synthesis workflow.

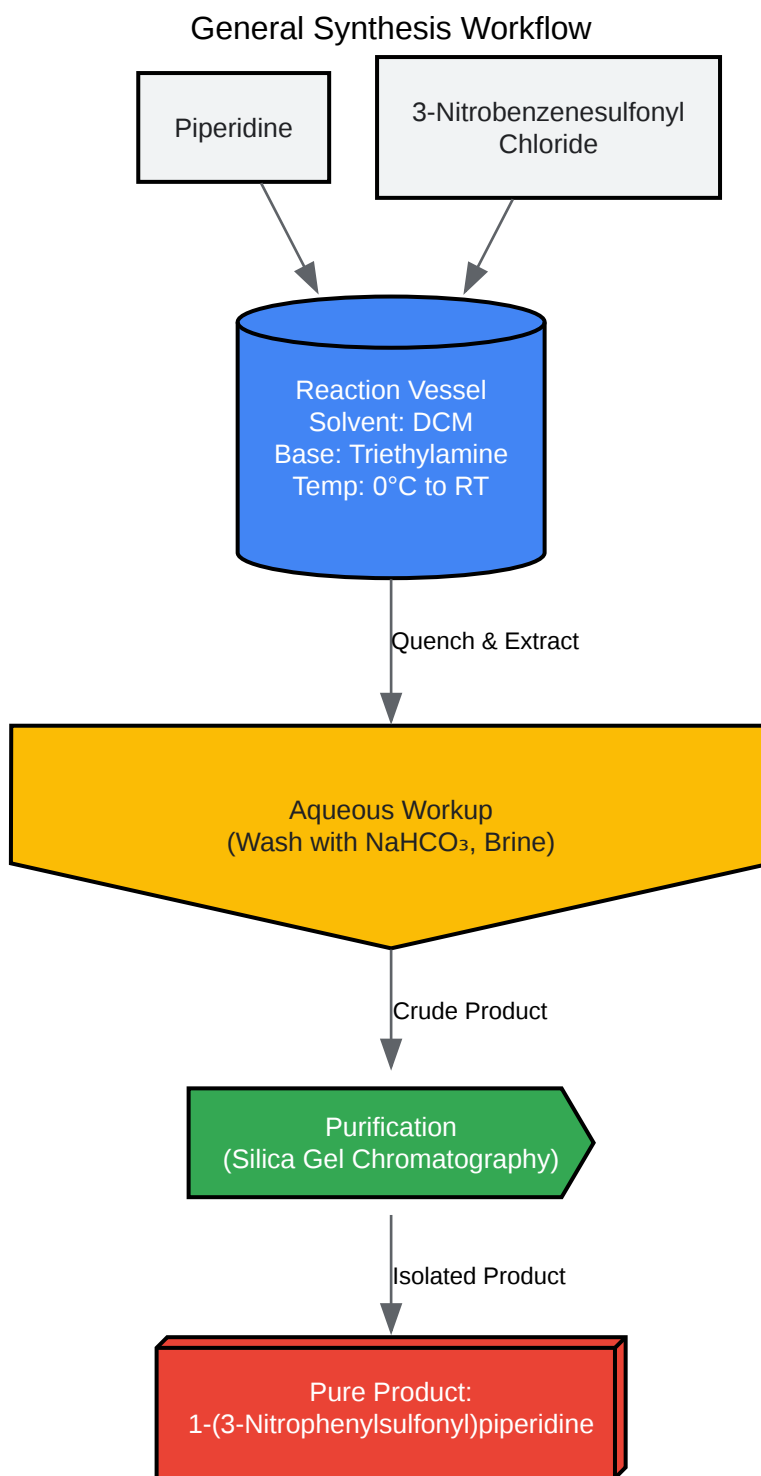
Chemical Structure and Identifiers

1-(3-Nitrophenylsulfonyl)piperidine is a sulfonamide derivative characterized by a piperidine ring linked to a 3-nitrophenyl group via a sulfonyl bridge. The piperidine ring, a saturated six-membered heterocycle, is expected to adopt a stable chair conformation, a common feature for such structures.^[1] The molecule's identity is defined by several key identifiers:

- IUPAC Name: 1-[(3-nitrophenyl)sulfonyl]piperidine
- CAS Number: 91619-31-7^{[2][3]}
- Molecular Formula: C₁₁H₁₄N₂O₄S^{[2][3]}
- Canonical SMILES: C1CCN(CC1)S(=O)(=O)C2=CC(=CC=C2)--INVALID-LINK--[O-]^{[2][4]}

- InChIKey: BZBNTCYTNHCSJU-UHFFFAOYSA-N[2][4]





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References

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- To cite this document: BenchChem. [A Technical Guide to 1-(3-Nitrophenylsulfonyl)piperidine: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296588#1-3-nitrophenylsulfonyl-piperidine-chemical-properties-and-structure]

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